

isodecyl salicylate physical and chemical characteristics

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Compound of Interest

Compound Name: *Isodecyl salicylate*

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An In-depth Technical Guide to Isodecyl Salicylate

Introduction

Isodecyl salicylate, with the CAS number 85252-25-1, is the ester formed from the reaction of salicylic acid and isodecyl alcohol.^[1] It is primarily utilized in the cosmetics industry as an antistatic agent and a skin-conditioning agent.^{[2][3][4]} Its emollient properties contribute to skin softening and enhance the spreadability of topical formulations.^{[5][6]} This technical guide provides a comprehensive overview of the physical and chemical characteristics of **isodecyl salicylate**, detailed experimental protocols for its synthesis and analysis, and a summary of its known chemical reactivity.

Physical and Chemical Characteristics

Isodecyl salicylate is a derivative of salicylic acid, a well-known beta-hydroxy acid.^[7] The addition of the isodecyl group, a branched ten-carbon alkyl chain, significantly influences its physical properties, rendering it more oil-soluble and suitable for cosmetic formulations.^[5]

Table 1: Physical and Chemical Properties of **Isodecyl Salicylate**

Property	Value	Source(s)
Molecular Formula	C ₁₇ H ₂₆ O ₃	[8][9]
Molecular Weight	278.4 g/mol	[8][9]
IUPAC Name	8-methylnonyl 2-hydroxybenzoate	[8]
Synonyms	Keratoplast, EDESAL, DERMOL IDSA	[8]
Boiling Point	362.66 °C (estimated at 760 mm Hg)	[2]
Flash Point	138.40 °C (estimated)	[2]
Solubility in Water	0.07222 mg/L at 25 °C (estimated)	[2]
LogP (o/w)	6.833 (estimated)	[2][10]

Experimental Protocols

1. Synthesis of **Isodecyl Salicylate** via Fischer Esterification

The primary method for synthesizing **isodecyl salicylate** is through the Fischer esterification of salicylic acid with isodecyl alcohol.[\[5\]](#) This acid-catalyzed reaction is a standard procedure for the formation of esters.

- Materials:
 - Salicylic acid
 - Isodecyl alcohol
 - Concentrated sulfuric acid (catalyst)
 - Toluene or xylene (for azeotropic water removal)
 - Sodium bicarbonate solution (for neutralization)

- Anhydrous magnesium sulfate (for drying)
- Organic solvent for extraction (e.g., dichloromethane)
- Procedure:
 - In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine salicylic acid and a molar excess of isodecyl alcohol in toluene.
 - Add a catalytic amount of concentrated sulfuric acid to the mixture.
 - Heat the reaction mixture to reflux (typically between 80-120°C).^[5] Water produced during the esterification will be removed azeotropically and collected in the Dean-Stark trap.
 - Monitor the reaction progress by observing the amount of water collected. The reaction is considered complete when water is no longer being formed.
 - After cooling to room temperature, neutralize the reaction mixture by washing with a saturated sodium bicarbonate solution in a separatory funnel.
 - Wash the organic layer with brine.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
 - The crude **isodecyl salicylate** can be purified by vacuum distillation or column chromatography to achieve a purity of over 98%.^[5]

2. Analytical Validation

The purity and identity of the synthesized **isodecyl salicylate** should be confirmed using standard analytical techniques.

- High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS): These techniques are employed to determine the purity of the final product and to identify any byproducts, such as residual salicylic acid.^[5]
- Spectroscopic Analysis:

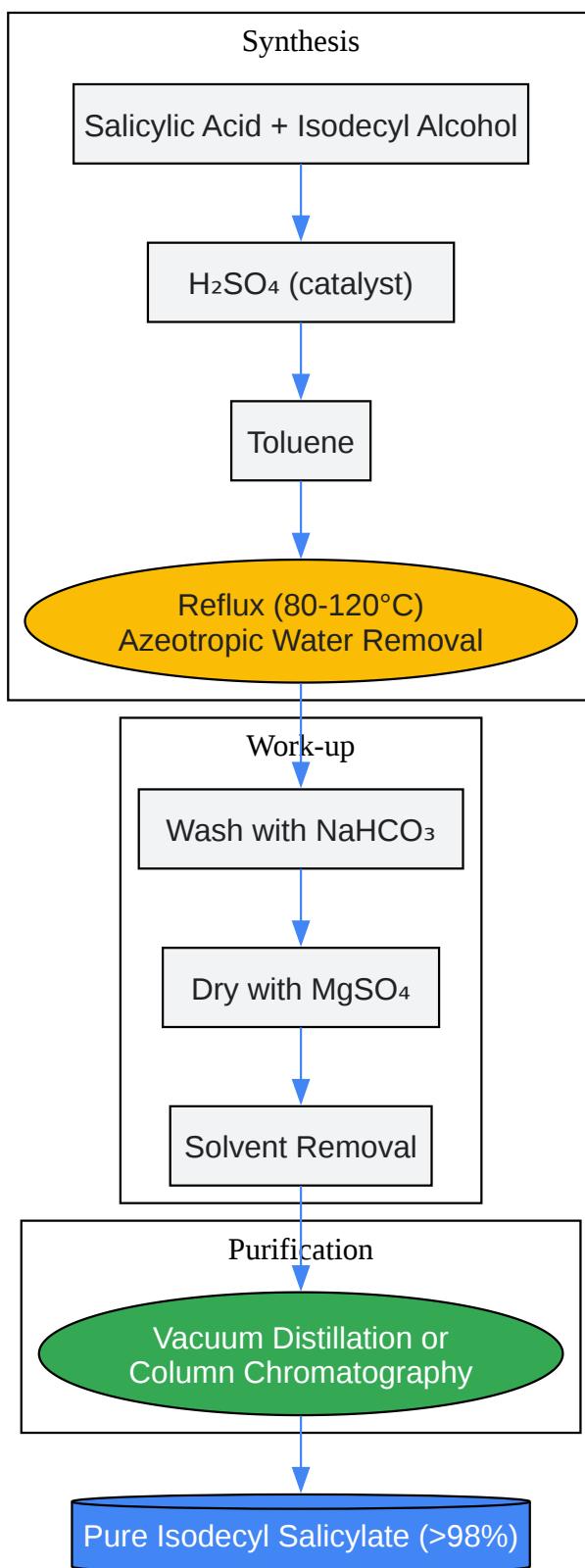
- Fourier-Transform Infrared (FTIR) Spectroscopy: The FTIR spectrum of **isodecyl salicylate** will show characteristic peaks for the hydroxyl group, the ester carbonyl group, and the aromatic ring.[11]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy can be used to confirm the structure of the molecule by identifying the chemical shifts and coupling constants of the protons and carbons in the isodecyl and salicylate moieties.[11]

Chemical Reactivity

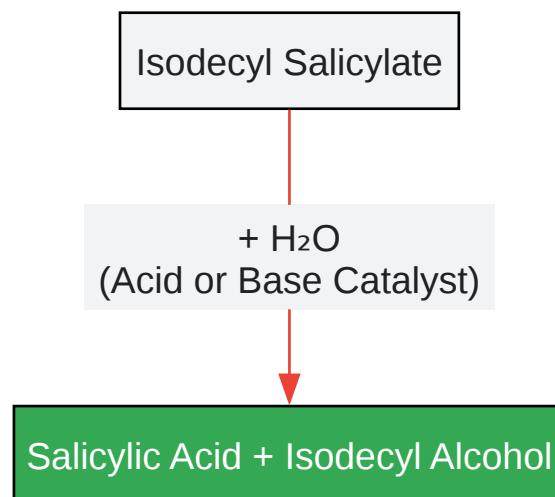
Isodecyl salicylate can undergo several chemical reactions, primarily involving the ester functional group.

- Hydrolysis: In the presence of an acid or base catalyst and water, **isodecyl salicylate** can be hydrolyzed back to its parent compounds: salicylic acid and isodecyl alcohol.[5] This is the reverse of the esterification reaction.

Mandatory Visualizations

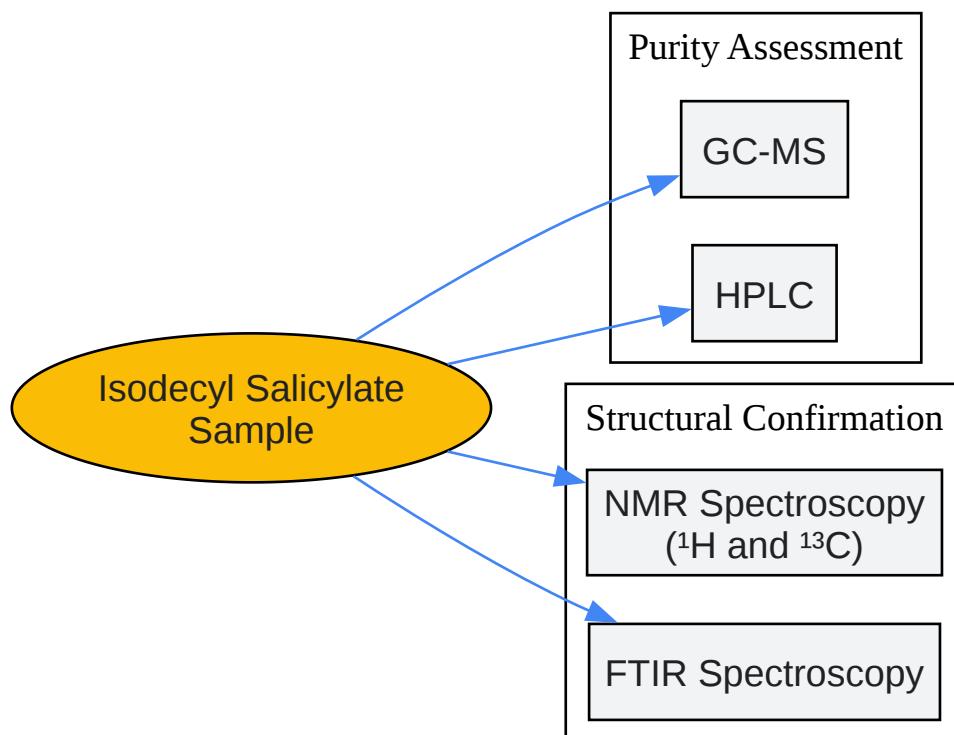
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Caption: Synthesis and purification workflow for **isodecyl salicylate**.



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Caption: Hydrolysis of **isodecyl salicylate**.



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Caption: Analytical workflow for **isodecyl salicylate** validation.

Safety Information

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **isodecyl salicylate** is not classified as a hazardous substance.[\[2\]](#)[\[8\]](#) The Cosmetic Ingredient Review (CIR) Panel concluded that **isodecyl salicylate** is safe for use in cosmetics when formulated to be non-irritating and non-sensitizing.[\[8\]](#) However, as with any chemical, appropriate laboratory safety precautions should be taken, including the use of personal protective equipment. A detailed Safety Data Sheet (SDS) should be consulted before handling.[\[9\]](#)

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